Synthesis of Dimethylditetradecylammonium compounds

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Compound of Interest

Compound Name:	*Dimethylditetradecylammonium*
CAS No.:	*68105-02-2*
Cat. No.:	*B1232006*

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An In-depth Technical Guide to the Synthesis of **Dimethylditetradecylammonium** Compounds

Authored by a Senior Application Scientist

This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the core principles and practical methodologies for the synthesis of **dimethylditetradecylammonium** (DMDTA) compounds. Moving beyond a simple recitation of steps, this document elucidates the underlying chemical principles, explains the rationale behind experimental choices, and offers detailed, field-proven protocols for successful synthesis and characterization.

Introduction: The Significance of Dimethylditetradecylammonium Salts

Dimethylditetradecylammonium (DMDTA) compounds are a class of quaternary ammonium salts (QAS), often referred to as "quats." Structurally, they feature a central, positively charged nitrogen atom covalently bonded to four organic groups: two long tetradecyl (C14) alkyl chains and two methyl groups.[1][2] This cationic head and the dual hydrophobic tails confer an

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amphiphilic character, making them powerful surfactants. The associated anion is typically a halide, such as bromide (DMDTA-Br) or chloride (DMDTA-Cl).[1][3]

These compounds, also known by synonyms like dimethyldimyristylammonium bromide, are of significant interest in biomedical and pharmaceutical research.[1] Their ability to self-assemble into vesicles and liposomes makes them critical components in advanced drug delivery systems, particularly for nucleic acid transfection (lipofection).[4][5] Furthermore, their surfactant and antimicrobial properties are leveraged in various formulations.[6]

The Core Chemistry: Nucleophilic Alkylation via the Menschutkin Reaction

The synthesis of virtually all quaternary ammonium compounds is rooted in the Menschutkin reaction, a cornerstone of amine chemistry discovered in 1890. This reaction involves the alkylation of a tertiary amine with an alkyl halide to form a quaternary ammonium salt.[7][8]

Mechanistically, it is a classic bimolecular nucleophilic substitution (SN2) reaction.[7] The lone pair of electrons on the nitrogen atom of the amine acts as a nucleophile, attacking the electrophilic carbon of the alkyl halide and displacing the halide, which becomes the counter-ion for the newly formed quaternary ammonium cation.

Caption: General mechanism of the Menschutkin (SN2) reaction.

Synthetic Strategies for Dimethylditetradecylammonium Salts

Several synthetic routes can be employed, with the choice often dictated by the availability and cost of starting materials. The most direct and common method involves the alkylation of a pre-formed tertiary amine.

Primary Synthetic Route: Alkylation of N,N-Dimethyl-N-tetradecylamine

This is the most straightforward approach, involving a single quaternization step.

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- Reaction: N,N-Dimethyl-N-tetradecylamine is reacted with a C14 alkyl halide, such as 1-bromotetradecane, to yield the final product.

- Causality: This method is preferred for achieving high purity because it avoids the potential for forming mixtures of primary, secondary, tertiary, and quaternary amines that can occur when starting with primary or secondary amines.[9] The reaction is a direct and targeted quaternization.

Alternative Route: Alkylation of Dimethylamine

From a cost-perspective, especially for larger-scale production, starting with a simpler amine is often advantageous. This route involves the sequential alkylation of dimethylamine with two equivalents of a tetradecyl halide.

- Reaction: Dimethylamine reacts with the first equivalent of 1-bromotetradecane to form N,N-dimethyl-N-tetradecylamine. This intermediate tertiary amine then reacts with a second equivalent of the halide in situ to form the desired quaternary salt.

- Causality & Key Consideration: The first alkylation step produces hydrogen bromide (HBr), which will protonate the basic dimethylamine, forming a non-nucleophilic ammonium salt and halting the reaction. To drive the reaction to completion, an inorganic base (e.g., sodium hydroxide, potassium carbonate) must be added to neutralize the acid as it is formed, thereby liberating the free amine to react further.[10] This method is highly effective and is described in patents for analogous compounds.[10][11]

Detailed Experimental Protocol: Synthesis of DMDTA-Br from Dimethylamine

This protocol is adapted from established methods for synthesizing long-chain quaternary ammonium salts and represents a robust and scalable approach.[10][12]

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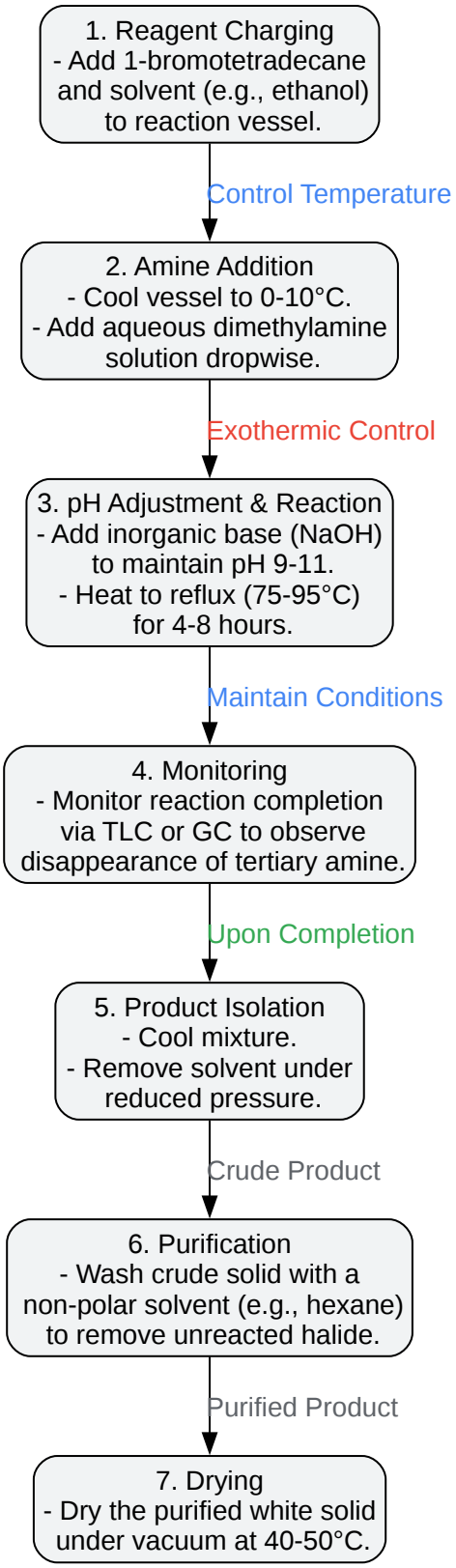

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Caption: Experimental workflow for DMDTA-Br synthesis.

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Step-by-Step Methodology:

- Vessel Preparation: A multi-necked round-bottom flask is equipped with a mechanical stirrer, reflux condenser, thermometer, and an addition funnel.
- Reagent Charging: The flask is charged with 1-bromotetradecane (2.0 molar equivalents) and an appropriate solvent such as ethanol or isopropanol.[12][13] The solvent aids in homogenization and temperature control.
- Amine Addition: The reaction mixture is cooled to between 0°C and 10°C using an ice bath. An aqueous solution of dimethylamine (1.0 molar equivalent) is added dropwise via the addition funnel while stirring vigorously. Maintaining a low temperature is crucial to control the initial exothermic reaction.
- Basification and Reflux: Concurrently with the amine addition, a solution of an inorganic base like sodium hydroxide (1.0 molar equivalent) is added to neutralize the HBr formed and maintain a pH between 9 and 11.[10] After the additions are complete, the reaction mixture is heated to reflux (typically 75-95°C) and maintained for 4 to 8 hours.[13]
- Reaction Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to track the disappearance of the intermediate N,N-dimethyl-N-tetradecylamine.
- Work-up and Isolation: Upon completion, the reaction mixture is cooled to room temperature. The solvent is removed using a rotary evaporator. The resulting crude solid is a mixture of the desired product and inorganic salts.
- Purification: The crude product is purified by washing thoroughly with a non-polar solvent like cold hexane or diethyl ether.[10][14] This step effectively removes any unreacted, non-polar 1-bromotetradecane. The product, being a salt, is insoluble in these solvents. The solid is then collected by filtration. For higher purity, recrystallization from a solvent system like acetone/ether can be performed.
- Drying: The final white, crystalline product is dried in a vacuum oven at 40-50°C to remove residual solvents.

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Key Synthesis Parameters and Scientific Rationale

The success and efficiency of the synthesis depend on the careful control of several parameters.

- Choice of Halide: Alkyl bromides are more reactive than chlorides due to the lower bond dissociation energy of the C-Br bond, making bromide a better leaving group.[9] This results in faster reaction rates.

- Solvent System: While the Menschutkin reaction is often faster in polar aprotic solvents, alcohols like ethanol are frequently used in industrial settings.[12][13] They are effective at dissolving the reactants and, in some cases, the final salt product has limited solubility at lower temperatures, aiding in its isolation.[7]

- Temperature: Elevated temperatures are required to provide the necessary activation energy for the reaction to proceed at a practical rate. However, excessively high temperatures should be avoided as they can lead to side reactions or decomposition. A range of 70-100°C is typical.[12]

- Stirring: Vigorous stirring is essential, especially in a heterogeneous system (e.g., aqueous amine and organic halide), to maximize the interfacial area between phases and ensure efficient mass transfer, a principle vital in phase-transfer catalysis.[15]

Product Characterization and Data

The identity and purity of the synthesized **dimethylditetradecylammonium** compound must be confirmed through analytical techniques such as NMR (1H, 13C), FTIR, and melting point analysis.[7][16]

Table 1: Physicochemical Properties of DMDTA Compounds

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Property	Dimethylditetradecylammonium bromide (DMDTA-Br)	Dimethylditetradecylammonium chloride (DMDTA-Cl)
Synonym	Ditetradecyldimethylammonium bromide	Dimethyldimyristylammonium Chloride
CAS Number	68105-02-2[1]	10108-91-5[3]
Molecular Formula	C30H64BrN[1]	C30H64ClN[3]
Molecular Weight	518.7 g/mol [1]	474.3 g/mol [3]
Appearance	White to off-white solid	White solid
Melting Point	167-169 °C (lit.)	Not available

Conclusion

The synthesis of **dimethylditetradecylammonium** compounds is a well-established process based on the principles of nucleophilic substitution. By understanding the underlying reaction mechanism and carefully controlling key experimental parameters such as stoichiometry, temperature, and solvent choice, researchers can reliably produce high-purity material. The detailed protocol provided herein serves as a robust starting point for laboratory-scale synthesis, enabling further research into the diverse applications of these versatile quaternary ammonium salts in drug delivery and beyond.

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